

Personal protective equipment for handling 4-(Bromomethyl)phenylboronic acid

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Compound of Interest

Compound Name: 4-(Bromomethyl)phenylboronic acid

Cat. No.: B151635

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Essential Safety and Handling Guide for 4-(Bromomethyl)phenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(Bromomethyl)phenylboronic acid**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

I. Hazard Identification and Personal Protective Equipment (PPE)

4-(Bromomethyl)phenylboronic acid is a chemical that poses several hazards. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]^[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield (European standard - EN 166).[1]	Protects eyes from dust particles and potential splashes of the chemical.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[3]	Prevents skin contact with the compound. Gloves should be inspected before use and changed immediately upon contamination.[3][4]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.[3]	Protects skin from accidental spills and contact.[3]
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles, especially if dust is generated.[3]	Minimizes the risk of respiratory tract irritation.[2][5]

II. Chemical and Physical Properties

A summary of the key quantitative data for **4-(Bromomethyl)phenylboronic acid** is provided below for easy reference.

Property	Value
Molecular Formula	C7H8BBrO2[1]
Molecular Weight	214.86 g/mol [1]
Appearance	White to light yellow powder or crystal.
Melting Point	173-177 °C
Storage Temperature	2-8°C

III. Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol must be followed for the safe handling of **4-(Bromomethyl)phenylboronic acid**.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[5\]](#)
- Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- The work area should be clean and free of clutter.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Handling the Chemical:

- Avoid generating dust when transferring the solid.[\[5\]](#) Use appropriate tools, such as a spatula, for transfers.
- Avoid breathing dust, fumes, or mist.[\[5\]](#)
- Do not get the chemical in your eyes, on your skin, or on your clothing.[\[5\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)

4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[5\]](#)
- Clean the work area to remove any residual chemical.
- Remove and properly dispose of contaminated PPE.

IV. First Aid Measures

In case of exposure, immediate action is crucial.

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Get medical attention.[1]
- If on skin: Wash with plenty of soap and water.[1] If skin irritation occurs, get medical advice/attention.[5] Take off contaminated clothing and wash it before reuse.[5]
- If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[1] Do NOT induce vomiting.[1]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[5] Call a POISON CENTER or doctor/physician if you feel unwell.[5]

V. Spill and Disposal Plan

1. Spill Containment:

- In case of a spill, avoid dust formation.[1]
- Sweep up and shovel the material into suitable containers for disposal.[1]

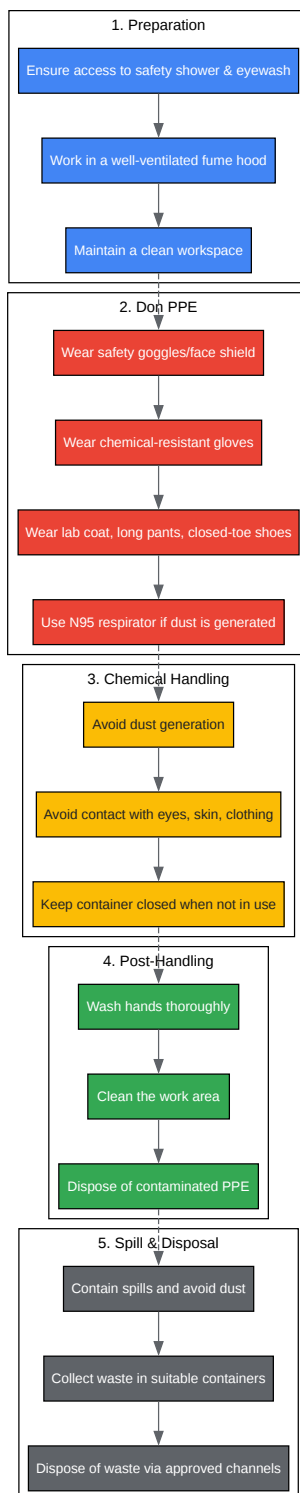
2. Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5][6]
- Do not let the product enter drains.[4]

VI. Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-(Bromomethyl)phenylboronic acid**.

Safe Handling Workflow for 4-(Bromomethyl)phenylboronic acid



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Caption: Logical workflow for the safe handling of **4-(Bromomethyl)phenylboronic acid**.

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